A Comprehensive Spectroscopic Analysis of DL-Alaninol: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*DL-Alaninol*
CAS No.:	*78-91-1*
Cat. No.:	*B7768842*

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Abstract

DL-Alaninol [$CH_3CH(NH_2)CH_2OH$], a chiral amino alcohol, serves as a fundamental building block in the synthesis of pharmaceuticals and chiral ligands for asymmetric catalysis.[1] Its structural simplicity belies a rich spectroscopic characterization profile that is crucial for its identification, purity assessment, and quality control in research and development settings. This technical guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **DL-Alaninol**. Authored from the perspective of an application scientist, this document emphasizes the causal relationships between molecular structure and spectral output, offering field-proven insights and detailed experimental protocols to ensure data integrity and reproducibility.

Molecular Structure and Spectroscopic Overview

DL-Alaninol is a racemic mixture of (R)- and (S)-alaninol. Its structure contains a primary amine, a primary alcohol, and a chiral center at the second carbon. These functional groups and its overall structure dictate its unique spectroscopic fingerprint.

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The analytical workflow for characterizing a chemical entity like **DL-Alaninol** is a multi-technique approach, ensuring orthogonal validation of the structure.

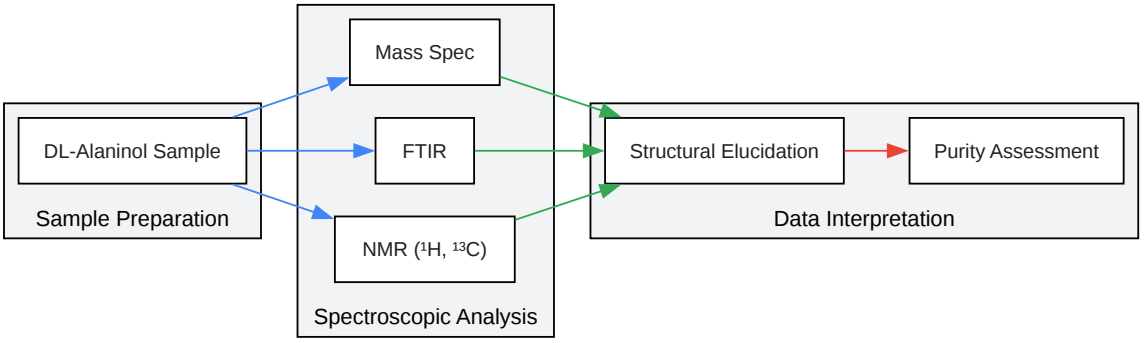

Figure 1: General Spectroscopic Workflow

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Caption: General Spectroscopic Workflow for **DL-Alaninol**.

Below, we present the foundational structure with atom numbering used for subsequent NMR peak assignments.

Caption: Structure of Alaninol with Atom Numbering for NMR.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **DL-Alaninol**, both ^{1}H and ^{13}C NMR provide definitive structural information.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **DL-Alaninol** displays distinct signals corresponding to each unique proton environment. The chemical shifts are heavily influenced by the electronegative oxygen and nitrogen atoms.

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Table 1: ^{1}H NMR Data for **DL-Alaninol**

Assigned Proton	Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz
-CH_3 (H^3)	**~1.05**	**Doublet (d)**	**3H**	**~6.3 Hz**
-CH (H^2)	~3.00	Multiplet (m)	1H	-
-CH_2OH (H^1)	~3.24, ~3.53	Multiplet (m)	2H	-
-NH_2, -OH	~2.5 (Broad)	Singlet (br s)	3H	N/A

Note: Data synthesized from typical values for amino alcohols and available spectra.[2][3] Precise shifts can vary with solvent and concentration.

Expert Interpretation:

- -CH_3 Protons (H^3): The methyl protons appear as a doublet around 1.05 ppm. This splitting pattern (doublet) is a direct result of spin-spin coupling with the single adjacent methine proton (H^2). The upfield shift is expected for a simple alkyl group.
- -CH Proton (H^2): This methine proton is coupled to three methyl protons and two methylene protons, resulting in a complex multiplet. Its downfield position (~3.00 ppm) relative to a standard alkane is caused by the deshielding effect of the adjacent electron-withdrawing amino group (-NH_2).
- -CH_2OH Protons (H^1): The two methylene protons adjacent to the hydroxyl group are diastereotopic due to the neighboring chiral center (C^2). This non-equivalence can lead to them appearing as a complex multiplet or two distinct multiplets between 3.24 and 3.53 ppm. The significant downfield shift is caused by the strong deshielding from the attached oxygen atom.
- -NH_2 and -OH Protons: The protons on the nitrogen and oxygen atoms are labile and readily exchange with each other and with trace amounts of water in the solvent. This rapid exchange averages their signal, typically resulting in a single broad peak. Its integration

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value of 3H confirms the presence of all three labile protons. The position and broadness of this peak are highly dependent on solvent, temperature, and concentration.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum is simpler, showing one signal for each unique carbon atom.

Table 2: ^{13}C NMR Data for **DL-Alaninol**

Assigned Carbon	Chemical Shift (δ) ppm
-CH_3 (C^3)	**~17.5**
-$CH(NH_2)$ (C^2)	~53.0
-CH_2OH (C^1)	~67.0

Note: Data referenced from available spectra for Alaninol enantiomers, which are identical for the racemate.[2]

Expert Interpretation:

- -CH_3 Carbon (C^3): This carbon appears at the most upfield position (~17.5 ppm), which is characteristic of a standard sp^3-hybridized alkyl carbon.
- -$CH(NH_2)$ Carbon (C^2): The chiral carbon is significantly shifted downfield (~53.0 ppm) due to the direct attachment of the electronegative nitrogen atom.
- -CH_2OH Carbon (C^1): This carbon experiences the strongest deshielding effect and appears furthest downfield (~67.0 ppm) because it is directly bonded to the highly electronegative oxygen atom.

Protocol 2.1: NMR Data Acquisition

- Sample Preparation: Dissolve ~10-20 mg of **DL-Alaninol** in ~0.7 mL of a deuterated solvent (e.g., Deuterium Oxide, D_2O, or Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
  - Causality: D_2O is useful as it will exchange with the -OH and -NH_2 protons, causing their signals to disappear from the ^{1}H NMR spectrum, which can confirm their assignment.

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$CDCl_3$ will show all protons.

- Internal Standard: Add a small amount of a reference standard, typically Tetramethylsilane (TMS) for organic solvents or a water-soluble standard like DSS for D_2O, to calibrate the chemical shift scale to 0.00 ppm.
- Instrument Setup: Place the sample in the NMR spectrometer. Tune and shim the instrument to optimize magnetic field homogeneity.
- ^1H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans (e.g., 8-16) should be averaged to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. This requires significantly more scans (e.g., 128 or more) due to the low natural abundance of the ^{13}C isotope.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID) signal. Phase the resulting spectrum and perform baseline correction. Integrate the peaks in the ^1H spectrum and pick peaks for both ^1H and ^{13}C spectra.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. The IR spectrum of **DL-Alaninol** is dominated by features of its amine and alcohol groups.

Table 3: Key IR Absorption Bands for **DL-Alaninol**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3600-3200 (broad)	**O-H and N-H Stretch**	**Alcohol & Amine**
2980-2850	C-H Stretch	Alkyl
~1600	N-H Bend (Scissoring)	Primary Amine
~1460	C-H Bend	Alkyl
~1050	C-O Stretch	Primary Alcohol

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Note: Data synthesized from representative spectra of amino alcohols.[4][5]

Expert Interpretation:

- O-H and N-H Stretching Region (3600-3200 cm^{-1}): This is the most prominent feature of the spectrum. The O-H and N-H stretching vibrations overlap to form a very broad and intense absorption band. The broadening is a definitive indicator of strong intermolecular hydrogen bonding, a key physical property of **DL-Alaninol**.
- C-H Stretching Region (2980-2850 cm^{-1}): These sharp peaks correspond to the symmetric and asymmetric stretching of the sp^3 C-H bonds in the methyl and methylene groups.
- N-H Bending (~1600 cm^{-1}): The scissoring vibration of the primary amine group ($-NH_2$) typically appears in this region, confirming its presence.
- C-O Stretching (~1050 cm^{-1}): A strong, distinct peak in this region is characteristic of the C-O single bond stretch of a primary alcohol, providing clear evidence for this functional group.

Protocol 3.1: FTIR Data Acquisition (ATR Method)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
  - Causality: The background scan measures the ambient atmosphere (H_2O, CO_2) and the instrument's response, allowing it to be digitally subtracted from the sample spectrum to yield a pure spectrum of the analyte.
- Sample Application: Place a single drop of liquid **DL-Alaninol** directly onto the ATR crystal.
- Data Acquisition: Lower the ATR press to ensure firm contact between the sample and the crystal. Initiate the sample scan. Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample scan against the background scan to produce the final absorbance or transmittance spectrum.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) and a soft lab wipe.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial clues to its structure. For a small molecule like **DL-Alaninol**, Electron Ionization (EI) is a common technique.

Molecular Weight: 75.11 g/mol [6]

Table 4: Expected Mass Spectrometry Fragments for **DL-Alaninol**

m/z (Mass/Charge)	Proposed Fragment Ion
75	**$[M]^+$, Molecular Ion**
44	$[CH_2(NH_2)]^+$ or $[CH(CH_3)]^+$ fragment

| 30 | $[CH_2=NH_2]^+$ |

Expert Interpretation: The molecular ion peak ($[M]^+$) at m/z = 75 would confirm the molecular weight. However, for primary alcohols and amines, this peak can be weak or absent. The most significant fragmentation pathway for amino alcohols is alpha-cleavage—the breaking of a C-C bond adjacent to the heteroatom.

- Alpha-Cleavage: Cleavage of the bond between C^1 and C^2 is unlikely as it would generate an unstable primary carbocation. The most favorable alpha-cleavage occurs at the C^2-C^3 bond, adjacent to the nitrogen atom. This leads to the formation of a resonance-stabilized iminium ion.

- Major Fragment (m/z = 30): The base peak (most intense peak) in the spectrum is expected to be at m/z = 30. This corresponds to the $[CH_2=NH_2]^+$ ion, formed by the loss of the -$CH(CH_3)OH$ radical from the molecular ion. This is a classic fragmentation pattern for primary amines.

- Fragment (m/z = 44): A peak at m/z = 44 is also highly probable, resulting from the cleavage of the C1-C2 bond with loss of the hydroxymethyl radical. This generates the $[CH_3CHNH_2]^+$ ion.

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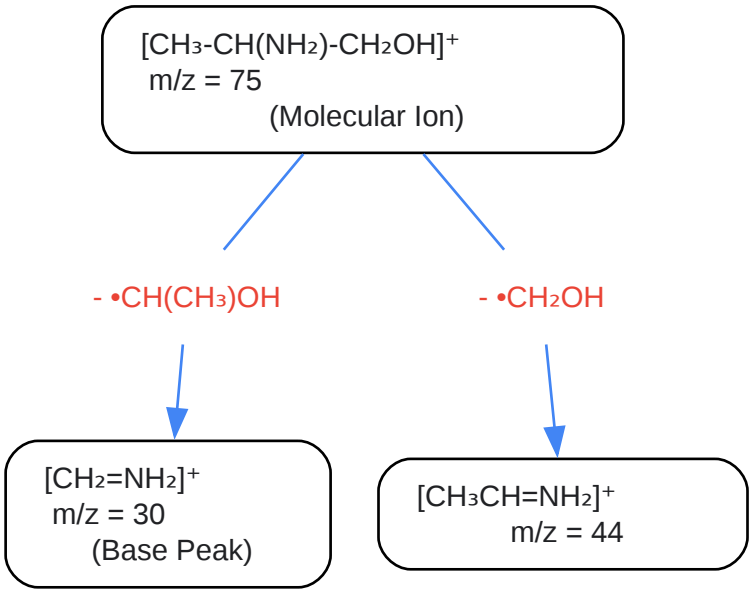

Figure 3: Key MS Fragmentation of DL-Alaninol

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Caption: Proposed Electron Ionization Fragmentation Pathways.

Protocol 4.1: Mass Spectrometry Data Acquisition (GC-MS)

- Sample Preparation: Prepare a dilute solution of **DL-Alaninol** in a volatile solvent like methanol or dichloromethane (~1 mg/mL).
- Instrument Setup (GC):
  - Inject a small volume (e.g., 1 µL) of the sample into the Gas Chromatograph (GC).
  - The GC separates the sample components based on their boiling point and interaction with the column's stationary phase. For a pure sample, a single peak is expected.
  - Causality: The GC serves as an inlet that introduces a pure, vaporized sample into the mass spectrometer, making it ideal for analyzing volatile liquids like **DL-Alaninol**. Boiling point: 173-176 °C.

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- Instrument Setup (MS):
  - The eluent from the GC enters the ion source of the Mass Spectrometer, typically an Electron Ionization (EI) source.
  - Set the electron energy to 70 eV, the standard for generating reproducible fragmentation patterns.
- Data Acquisition: As the sample peak elutes from the GC column, the MS will scan a defined mass range (e.g., m/z 15-200) repeatedly to generate a mass spectrum.
- Data Analysis: Analyze the mass spectrum corresponding to the GC peak of **DL-Alaninol**. Identify the molecular ion (if present) and major fragment ions. Compare the obtained spectrum to library databases (e.g., NIST, Wiley) for confirmation.

Conclusion

The spectroscopic analysis of **DL-Alaninol** provides a clear and definitive picture of its molecular structure. ^{1}H and ^{13}C NMR confirm the carbon-hydrogen framework and the electronic environment of each atom. IR spectroscopy provides unambiguous evidence for the key hydroxyl and primary amine functional groups and the presence of extensive hydrogen bonding. Finally, mass spectrometry confirms the molecular weight and reveals a predictable fragmentation pattern dominated by alpha-cleavage, characteristic of amino alcohols. Together, these techniques form a robust analytical package for the unequivocal identification and quality assessment of **DL-Alaninol** in any research or industrial setting.

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